

Solubility Profile of MES Monohydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: MES MONOHYDRATE

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An in-depth guide for researchers, scientists, and drug development professionals on the solubility of 2-(N-morpholino)ethanesulfonic acid monohydrate (**MES monohydrate**) in aqueous and organic media.

Introduction

MES monohydrate is a zwitterionic buffer widely utilized in biological and biochemical research due to its pKa of 6.1 at 25°C, which is near physiological pH.[1] Its utility in cell culture media, electrophoresis, and protein purification is well-established.[2] A key physicochemical property governing its application is its solubility. This technical guide provides a comprehensive overview of the solubility of **MES monohydrate** in water and other common solvents, presents a detailed experimental protocol for solubility determination, and outlines a logical workflow for solubility assessment.

Data Presentation: Solubility of MES Monohydrate

The following table summarizes the quantitative solubility data for **MES monohydrate** in various solvents. MES is characterized by its high solubility in water and minimal solubility in most organic solvents.[3][4]

Solvent	Temperature (°C)	Solubility	Molarity (M)	Reference(s)
Water	0	Saturated solution is ~0.65 M	~0.65	[5][6]
Water	20	0.5 M, clear solution	0.5	[7][8]
Water	20	≥ 100 mg/mL	≥ 0.469	[3]
Water	Not Specified	310 g/L	~1.45	[9][10]
Dimethyl Sulfoxide (DMSO)	Not Specified	8.75 mg/mL (requires sonication and warming to 60°C)	~0.041	[3]
Ethanol (aqueous solutions)	25	Solubility determined in aqueous ethanol solutions	Not specified for pure ethanol	[11]
Other Organic Solvents	Not Specified	Generally has minimum solubility	Not Applicable	[3][4]

Note: The molecular weight of **MES monohydrate** is 213.25 g/mol .[6]

Experimental Protocols: Determination of Solubility

The most common method for determining the equilibrium solubility of a compound is the shake-flask method.[1] This procedure involves saturating a solvent with the solute and then measuring the concentration of the dissolved substance.

Objective: To determine the equilibrium solubility of **MES monohydrate** in a given solvent at a specific temperature.

Materials:

- **MES monohydrate** powder
- Solvent of interest (e.g., deionized water, ethanol)
- Glass flasks or vials with airtight stoppers
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- Analytical balance
- Apparatus for quantitative analysis (e.g., UV-Vis spectrophotometer, HPLC)
- Volumetric flasks and pipettes

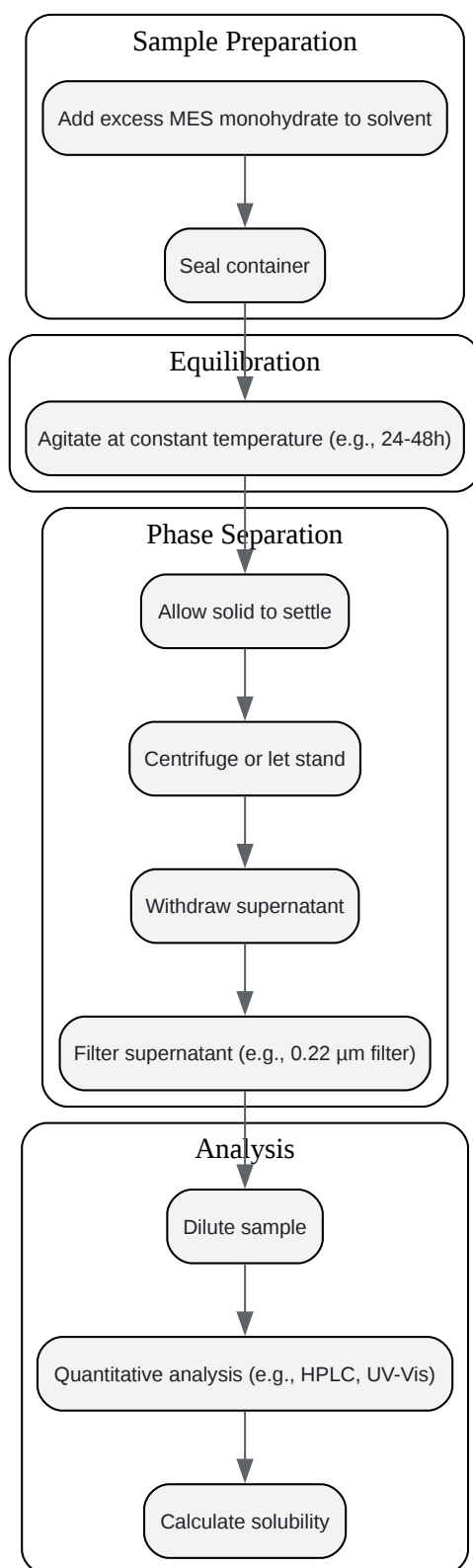
Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **MES monohydrate** to a flask containing the solvent of interest. The excess solid should be clearly visible.
 - Seal the flask to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a shaking incubator set to the desired temperature.
 - Agitate the mixture for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached. The agitation ensures that the solvent is continuously in contact with the solid.
- Phase Separation:

- After equilibration, allow the undissolved solid to settle.
- To separate the saturated solution from the excess solid, centrifuge the sample at a controlled temperature.
- Alternatively, let the solid settle by gravity.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - To remove any remaining solid particles, filter the aliquot through a syringe filter into a clean vial.
- Quantitative Analysis:
 - Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
 - Determine the concentration of **MES monohydrate** in the diluted solution using a validated analytical technique such as UV-Vis spectrophotometry or HPLC.
- Calculation:
 - Calculate the solubility of **MES monohydrate** in the original saturated solution by accounting for the dilution factor. The solubility is typically expressed in units of g/L, mg/mL, or M (mol/L).

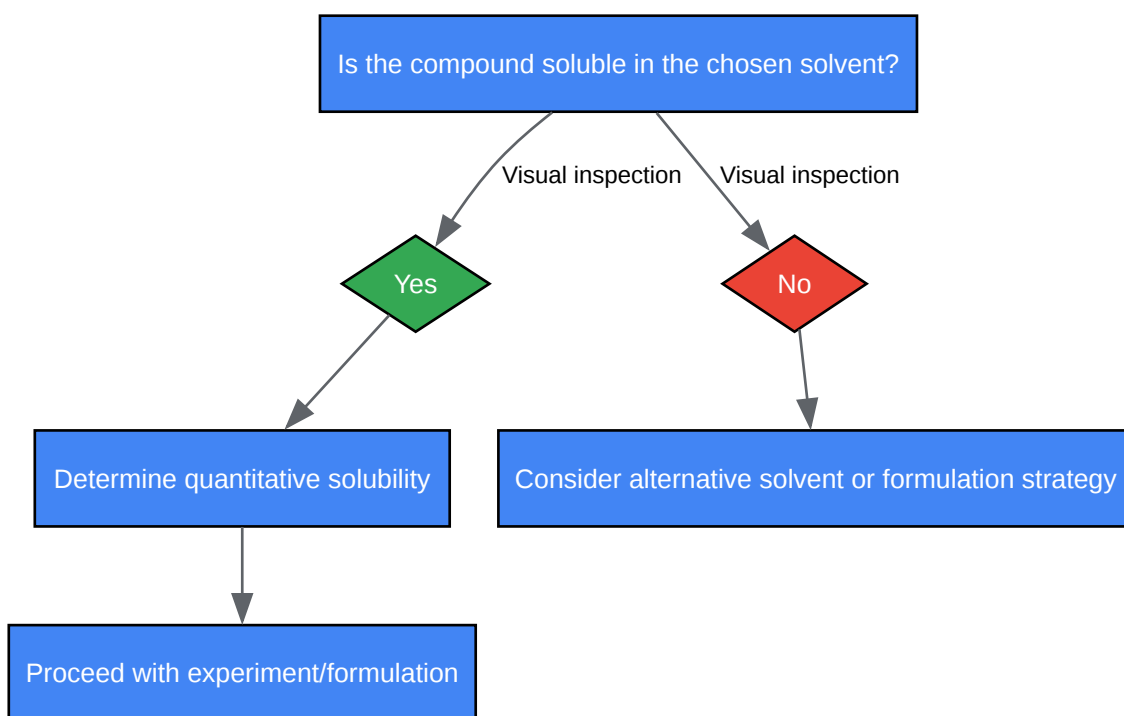
Mandatory Visualization: Experimental and Logical Workflows

The following diagrams illustrate the key workflows in solubility determination.



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Caption: Workflow for the shake-flask solubility determination method.



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Caption: Logical decision-making process for solubility assessment.

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